

Comparative Guide to 2,5-Dichloro-3-nitrobenzoic Acid Analytical Standards

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Compound of Interest

Compound Name: 2,5-Dichloro-3-nitrobenzoic acid

Cat. No.: B1293580

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For researchers, scientists, and drug development professionals requiring a reliable analytical standard of **2,5-Dichloro-3-nitrobenzoic acid**, understanding the quality and purity of the available standards is paramount. This guide provides a comparative overview of a typical commercial standard against a hypothetical alternative, outlining key analytical parameters and the methodologies used for their determination. This information is crucial for ensuring the accuracy and reproducibility of experimental results.

Comparison of Analytical Standards

The following table summarizes the key quality attributes for a typical **2,5-Dichloro-3-nitrobenzoic acid** standard ("Standard A") and a potential alternative ("Alternative B"). The data for Standard A is representative of commercially available high-purity standards, while the data for Alternative B illustrates a standard with a slightly different impurity profile that could be encountered.

Parameter	Standard A	Alternative B	Analytical Method
Purity (by HPLC)	≥ 99.5%	≥ 98.0%	High-Performance Liquid Chromatography (HPLC)
Identity (by ¹ H NMR)	Conforms to structure	Conforms to structure	Proton Nuclear Magnetic Resonance (¹ H NMR) Spectroscopy
Melting Point	216-220 °C	214-219 °C	Capillary Melting Point Apparatus
Water Content (by Karl Fischer)	≤ 0.5%	≤ 1.0%	Karl Fischer Titration
Residual Solvents	≤ 0.1%	≤ 0.5%	Gas Chromatography-Mass Spectrometry (GC-MS)
Key Impurity: 2,5-Dichloro-6-nitrobenzoic acid	≤ 0.15%	≤ 0.5%	HPLC
Key Impurity: 2,5-Dichlorobenzoic acid	≤ 0.1%	≤ 0.2%	HPLC
Appearance	White to off-white crystalline powder	White to light yellow crystalline powder	Visual Inspection

Experimental Protocols

Detailed methodologies for the key experiments cited in the comparison are provided below. These protocols are based on standard analytical techniques for small molecule characterization.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the purity of the **2,5-Dichloro-3-nitrobenzoic acid** standard and to quantify any impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% phosphoric acid. For mass spectrometry detection, 0.1% formic acid can be used as an alternative to phosphoric acid.
[\[1\]](#)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: A stock solution of the standard is prepared in acetonitrile or a mixture of acetonitrile and water.
- Analysis: The percentage purity is calculated by dividing the peak area of the main component by the total area of all peaks.

Identity Confirmation by Proton Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

¹H NMR spectroscopy is employed to confirm the chemical structure of the **2,5-Dichloro-3-nitrobenzoic acid**.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆) or deuterated chloroform (CDCl₃).
- Sample Preparation: A small amount of the standard is dissolved in the deuterated solvent.

- Analysis: The resulting spectrum is compared against a reference spectrum or theoretical chemical shifts to ensure it conforms to the expected structure.

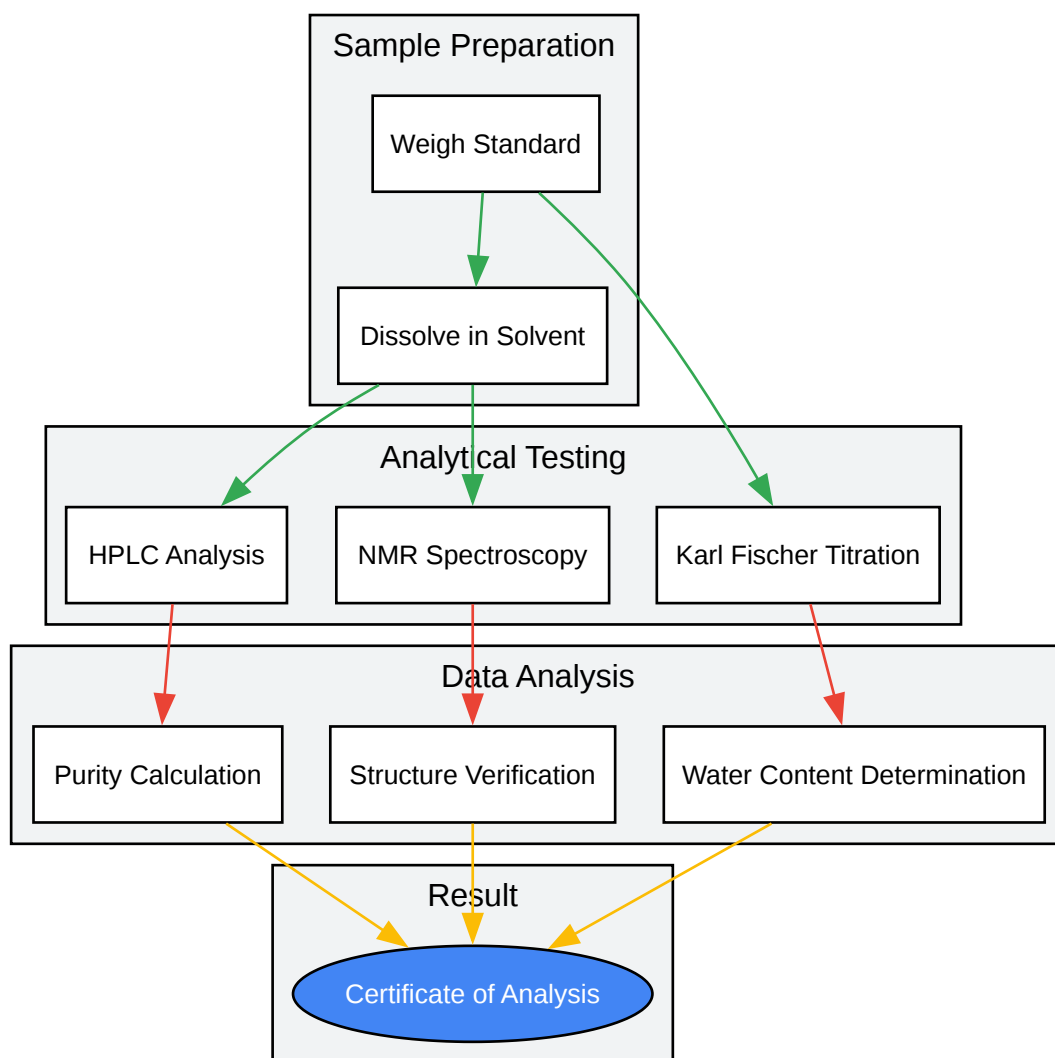
Water Content by Karl Fischer Titration

This method quantifies the amount of water present in the standard.

- Instrumentation: A coulometric or volumetric Karl Fischer titrator.
- Reagent: Karl Fischer reagent.
- Sample Preparation: A known weight of the standard is introduced into the titration vessel.
- Analysis: The titrator automatically determines the water content, which is reported as a weight percentage.

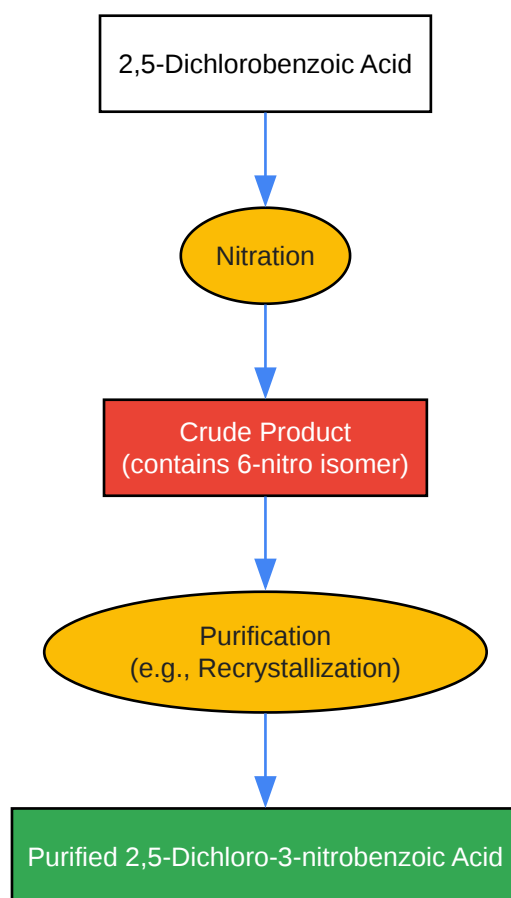
Visualizing Experimental and Logical Workflows

To further clarify the processes involved in the analysis and application of this analytical standard, the following diagrams are provided.



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Caption: Workflow for the analysis of a **2,5-Dichloro-3-nitrobenzoic acid** standard.



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Caption: Simplified pathway for the synthesis and purification of **2,5-Dichloro-3-nitrobenzoic acid**.

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References

- 1. 2,5-Dichloro-3-nitrobenzoic acid | SIELC Technologies [sielc.com]
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